

# Essential Safety and Operational Guide for Handling 1-Octyn-3-OL

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## Compound of Interest

Compound Name: 1-Octyn-3-OL

Cat. No.: B1346985

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-Octyn-3-OL**. It outlines the necessary personal protective equipment (PPE), safe operational procedures, and proper disposal methods to ensure a secure laboratory environment.

## Chemical Safety and Hazard Information

**1-Octyn-3-OL** is a combustible liquid that is harmful if swallowed and can cause skin and eye irritation.[1][2] It is also very toxic to aquatic life.[1][3] Adherence to strict safety protocols is mandatory to minimize risks.

### Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **1-Octyn-3-OL**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O
Molecular Weight	126.20 g/mol [3][4][5]
CAS Number	818-72-4[1]
Appearance	Colorless to light yellow, clear liquid[2][6]
Boiling Point	169.6 °C at 760 mmHg (estimated)[7] or 83 °C at 19 mmHg
Flash Point	63 °C (145.4 °F) - closed cup[8]
Density	0.864 g/mL at 25 °C
Solubility	Insoluble in water, soluble in alcohol[2]
Vapor Pressure	0.5 mmHg at 25 °C (estimated)[7]
LD50 (Oral, Mouse)	460 mg/kg[7]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Octyn-3-OL** to ensure personal safety and prevent exposure.

PPE Category	Specific Requirements
Eye and Face	Chemical safety goggles or a face shield.[9]
Hand	Chemical-resistant gloves (e.g., Neoprene or PVC).[9] The suitability and durability of the glove type are dependent on usage.
Body	A lab coat or chemical-resistant apron. Overalls are recommended for larger quantities.[9]
Respiratory	Use in a well-ventilated area or under a chemical fume hood is required.[10] A respirator with an appropriate filter may be necessary if ventilation is inadequate.

## Operational and Disposal Plan

A systematic approach to handling and disposing of **1-Octyn-3-OL** is crucial for laboratory safety. The following step-by-step protocols must be followed.

### Receiving and Storage Protocol

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, concentration, and hazard symbols.
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.<sup>[1][6]</sup> Keep containers tightly closed.<sup>[8]</sup>
- **Compatibility:** Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.<sup>[8][10]</sup>

### Handling Protocol

- **Preparation:** Before handling, ensure that an eyewash station and safety shower are readily accessible.<sup>[9]</sup>
- **Ventilation:** All work with **1-Octyn-3-OL** must be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[10]</sup>
- **Personal Protective Equipment:** Don the appropriate PPE as specified in the table above.
- **Dispensing:** When transferring the liquid, use a spark-proof tool and avoid creating aerosols.<sup>[10]</sup>
- **Hygiene:** Wash hands thoroughly with soap and water after handling.<sup>[1][2]</sup> Do not eat, drink, or smoke in the work area.<sup>[1][2][6]</sup>

### Spill Management Protocol

- **Evacuation:** In case of a large spill, evacuate the area immediately.

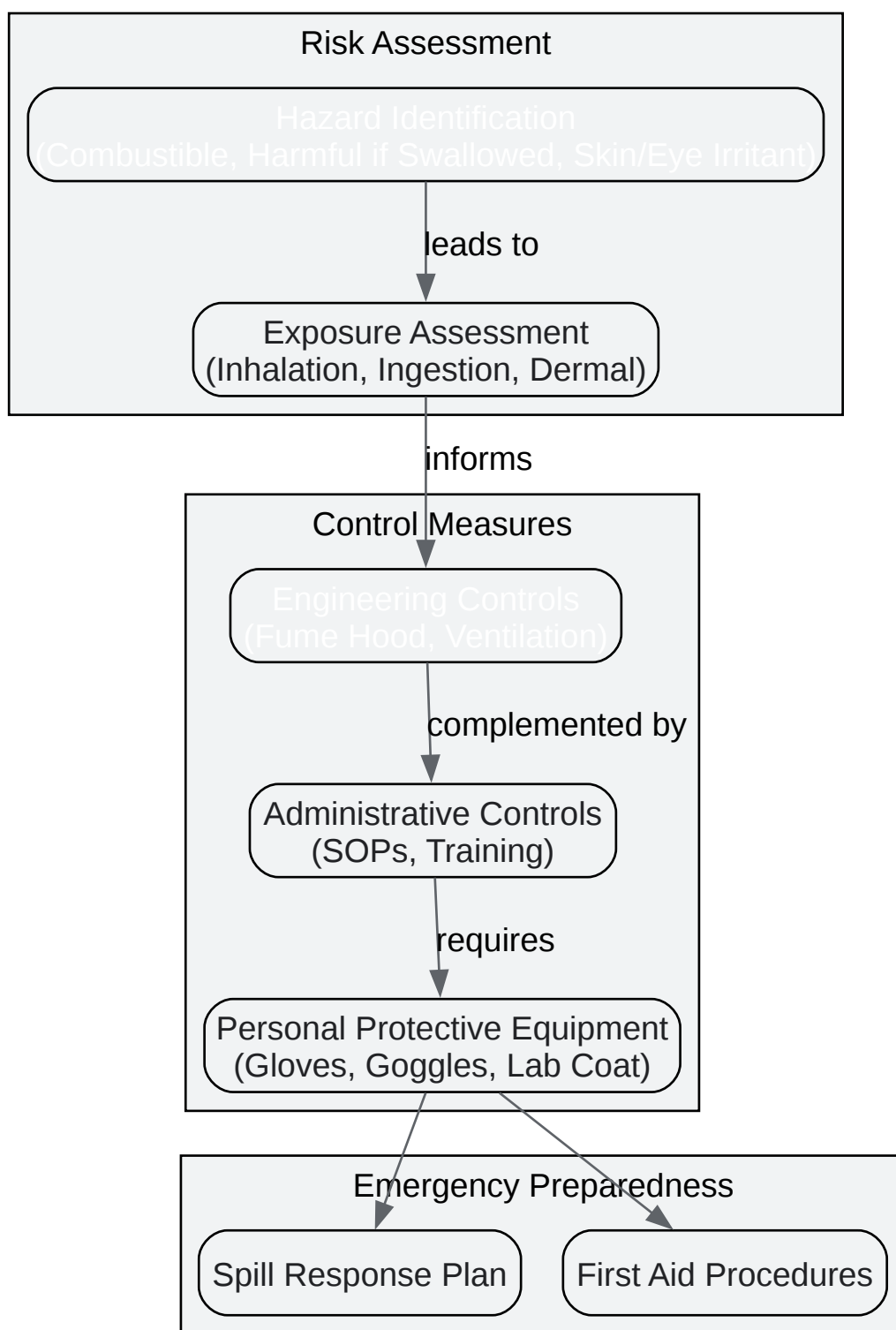
- Ventilation: Ensure the area is well-ventilated.
- Ignition Sources: Remove all sources of ignition from the spill area.[\[10\]](#)
- Containment: For small spills, absorb the liquid with an inert material such as dry sand or earth.[\[10\]](#)
- Collection: Place the absorbent material into a sealed, labeled container for proper disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent.

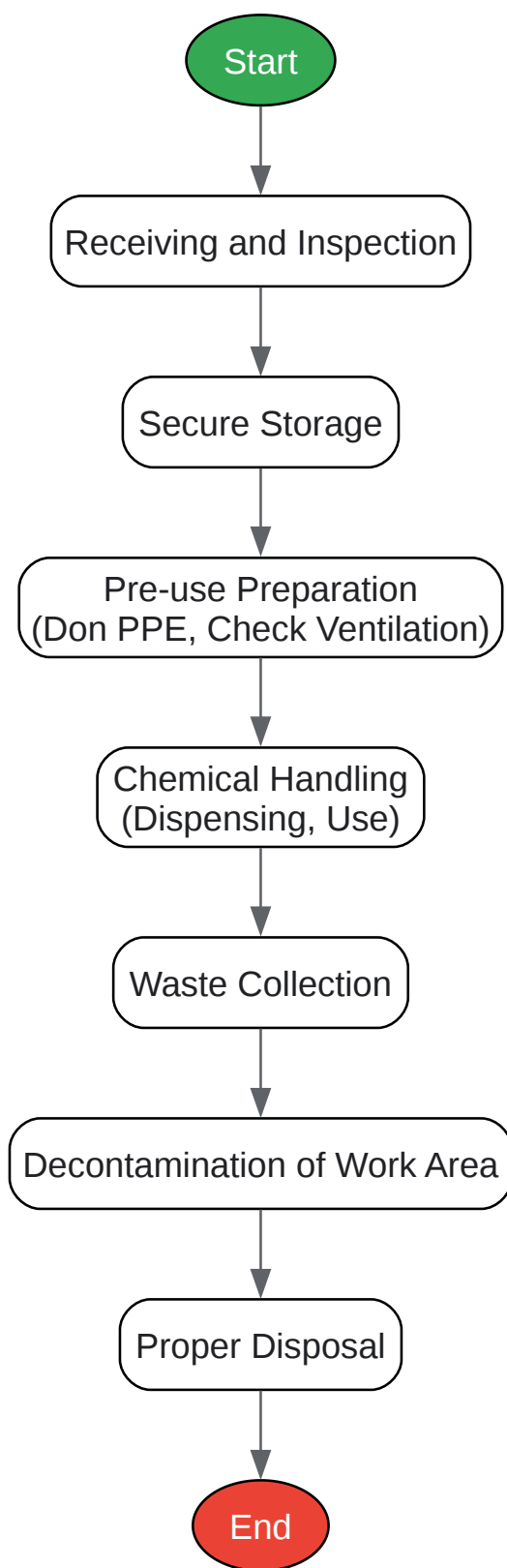
#### Disposal Protocol

- Waste Collection: Collect all **1-Octyn-3-OL** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.
- Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[\[9\]](#)
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for the removal and disposal of the hazardous waste.

## Visual Safety Workflows

To further clarify the safety procedures, the following diagrams illustrate the logical relationships in hazard management and the operational workflow for handling **1-Octyn-3-OL**.





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## References

- 1. 1-Octyn-3-ol - Safety Data Sheet [chemicalbook.com]
- 2. 1-Octen-3-ol SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. 1-Octyn-3-ol | C<sub>8</sub>H<sub>14</sub>O | CID 13166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Octyn-3-ol, (3S)- | C<sub>8</sub>H<sub>14</sub>O | CID 2734534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nmppdb.com.ng [nmppdb.com.ng]
- 6. 1-Octyn-3-ol | 818-72-4 | TCI AMERICA [tcichemicals.com]
- 7. 1-octyn-3-ol, 818-72-4 [thegoodscentscompany.com]
- 8. fishersci.com [fishersci.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. 1-Octyn-3-ol(818-72-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1-Octyn-3-OL]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346985#personal-protective-equipment-for-handling-1-octyn-3-ol]

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